

Essential Safety and Logistical Information for Handling 2-Aminobenzyl Alcohol

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Compound of Interest

Compound Name: 2-Aminobenzyl alcohol

Cat. No.: B189453

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals such as **2-Aminobenzyl alcohol**. This document provides immediate, essential safety protocols and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

Chemical Profile and Hazards

2-Aminobenzyl alcohol (CAS No: 5344-90-1), also known as (2-aminophenyl)methanol, is a solid compound.^[1] It is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[2][3][4]} Additionally, it may cause respiratory irritation.^{[2][3][4]}

Quantitative Safety Data

While specific Permissible Exposure Limits (PELs) for **2-Aminobenzyl alcohol** are not readily available, the following table summarizes key quantitative safety and physical property data.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ NO	[5]
Molecular Weight	123.15 g/mol	[1]
Appearance	White to light brown crystalline powder	[4][6]
Melting Point	81-83 °C	[7]
Boiling Point	162 °C @ 15 mmHg	[7]
Solubility	Very soluble in water	[7]
Acute Toxicity (Intravenous, Mouse, LD50)	180 mg/kg	[7][8]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to mitigate the risks associated with handling **2-Aminobenzyl alcohol**. The following PPE is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves, such as nitrile or butyl rubber, are required. Inspect gloves for any signs of degradation before use.[10]
 - **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to prevent skin contact.[11]
- **Respiratory Protection:** If working in a poorly ventilated area or if dust is generated, a NIOSH-approved N95 dust mask or a respirator with an appropriate cartridge is necessary. [10][12]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for minimizing exposure and preventing accidents.

Engineering Controls

- Ventilation: Always handle **2-Aminobenzyl alcohol** in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#)[\[13\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[13\]](#)

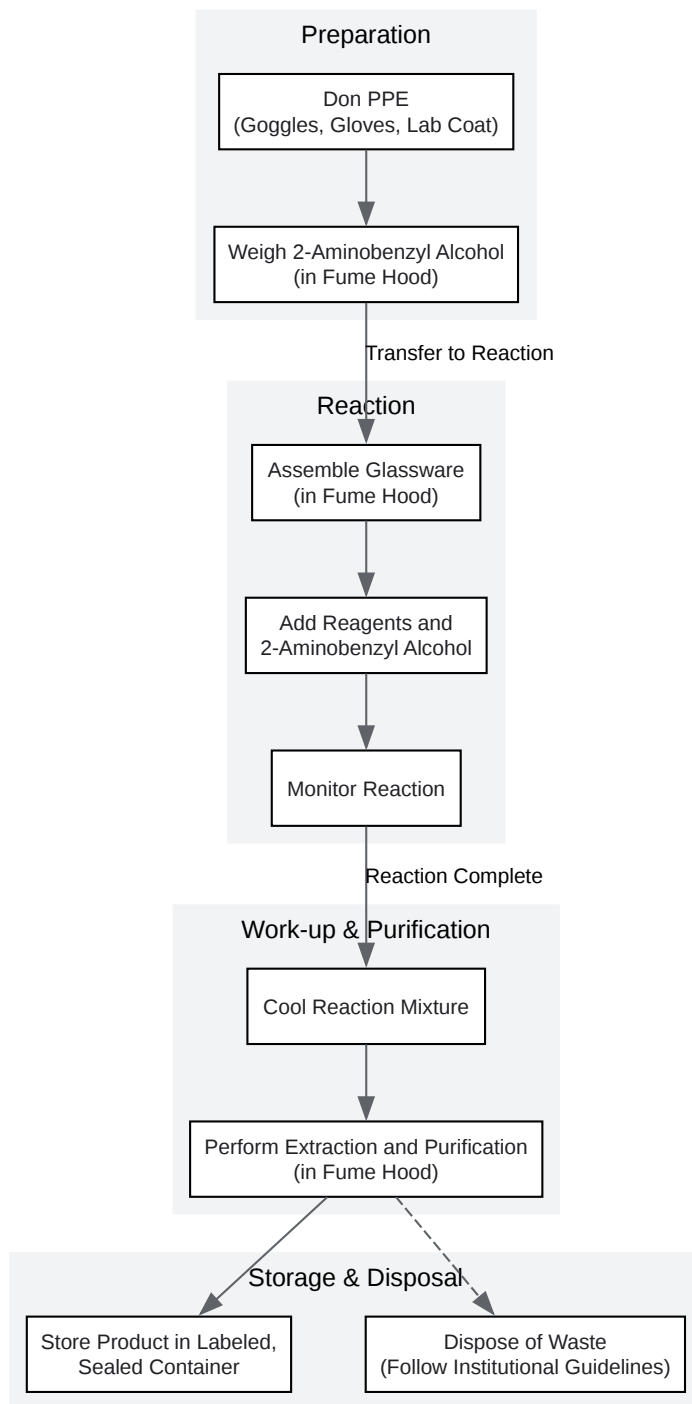
Step-by-Step Handling Procedure (Based on a typical laboratory synthesis)

The following protocol outlines the safe handling of **2-Aminobenzyl alcohol** during a common laboratory procedure, the synthesis of quinolines.

- Preparation and Weighing:
 - Before handling, ensure all required PPE is correctly worn.
 - Weigh the required amount of **2-Aminobenzyl alcohol** in a chemical fume hood to avoid inhalation of any dust particles.
 - Use a spatula for transferring the solid and minimize the creation of dust.
- Reaction Setup:
 - Assemble the reaction glassware within the fume hood.
 - Add the solvent and other reactants to the reaction vessel before introducing **2-Aminobenzyl alcohol**.
 - Slowly add the weighed **2-Aminobenzyl alcohol** to the reaction mixture.
- During the Reaction:

- Keep the reaction vessel closed to prevent the release of any vapors.
- Continuously monitor the reaction for any unexpected changes.
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature before opening the vessel.
 - Perform all extraction, washing, and purification steps within the fume hood.
- Sample Handling and Storage:
 - Place the final product in a clearly labeled, sealed container.
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[13\]](#)

Experimental Workflow: Safe Handling of 2-Aminobenzyl Alcohol

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Caption: This diagram outlines the key steps for the safe handling of **2-Aminobenzyl alcohol** in a laboratory setting.

Disposal Plan

Proper disposal of **2-Aminobenzyl alcohol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **2-Aminobenzyl alcohol**, including unused product and contaminated consumables (e.g., gloves, paper towels), in a designated and clearly labeled hazardous waste container.
- Disposal Procedure:
 - Dispose of the hazardous waste through an approved waste disposal plant.^{[2][9][3]} Follow all local, state, and federal regulations for chemical waste disposal.
 - Do not dispose of **2-Aminobenzyl alcohol** down the drain or in the regular trash.^[11]
- Decontamination:
 - Thoroughly decontaminate all glassware and equipment that has come into contact with **2-Aminobenzyl alcohol** using an appropriate solvent. Collect the rinse solvent as hazardous waste.

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